

historical overview of Nickel(II) sulfide research

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A Historical Overview of **Nickel(II) Sulfide** Research: An In-depth Technical Guide

This technical guide provides a comprehensive historical overview of the research on **Nickel(II) sulfide** (NiS). It is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of the synthesis, properties, and applications of this versatile inorganic compound. The guide summarizes key quantitative data in structured tables, provides detailed experimental protocols for significant synthetic methods, and utilizes visualizations to illustrate important concepts and workflows.

Introduction to Nickel(II) Sulfide

Nickel sulfide encompasses a range of inorganic compounds with the general formula Ni_xS_y . These compounds exhibit a variety of colors, from the bronze hue of Ni_3S_2 to the black appearance of NiS_2 .^[1] The most common stoichiometric form, NiS, is also known as the mineral millerite.^[1] Historically, the precipitation of black nickel sulfide has been a fundamental technique in traditional qualitative inorganic analysis for the separation of metals.^[1]

Research into nickel sulfide has evolved significantly, driven by its diverse and technologically important properties. It exists in several crystalline forms, or polymorphs, with the most common being the hexagonal α -NiS and the rhombohedral β -NiS.^[2] The transition between these phases, which occurs at temperatures above 379 °C for the α -phase, is accompanied by a notable volume change of 2-4%.^[2] The various stoichiometries and polymorphs of nickel sulfide, including Ni_3S_2 , Ni_9S_8 (pentlandite, the primary ore for nickel mining), Ni_3S_4 (polydymite), and NiS_2 (vaesite), have been the subject of extensive study.^[1] Modern research

has focused on harnessing the unique electronic, catalytic, and electrochemical properties of nickel sulfide, particularly in its nanostructured forms, for a wide range of applications.

Physicochemical Properties of Nickel(II) Sulfide Polymorphs

The diverse properties of nickel sulfide are intrinsically linked to its crystal structure and stoichiometry. This section presents key crystallographic and electronic data for several common nickel sulfide phases.

Crystallographic Data

The structural variations among nickel sulfide polymorphs give rise to their distinct material properties. Table 1 summarizes the crystallographic data for prominent nickel sulfide phases.

Phase	Mineral Name	Crystal System	Space Group	Lattice Parameters (Å)	Reference
α-NiS	-	Hexagonal	P6 ₃ /mmc	a = 3.439, c = 5.348	[2]
β-NiS	Millerite	Rhombohedral	R3m	a = 9.619, c = 3.150	
NiS ₂	Vaesite	Cubic	Pa-3	a = 5.689	[3]
Ni ₃ S ₂	Heazlewoodite	Rhombohedral	R32	a = 5.744, c = 7.153	[4]
Ni ₉ S ₈	Pentlandite	Cubic	Fm-3m	a = 10.05	[2]
Ni ₃ S ₄	Polydymite	Cubic	Fd-3m	a = 9.475	[4]

Electronic Properties

The electronic structure of nickel sulfide compounds dictates their electrical conductivity and optical properties, which are crucial for applications in electronics and photocatalysis. Table 2 provides a summary of the band gap energies for different nickel sulfide phases.

Phase	Band Gap (eV)	Method	Reference
NiS	2.25 - 2.54	UV-Vis Spectroscopy	[5]
NiS (nanoparticles)	2.8 - 4.8	UV-Vis Spectroscopy	[6]
NiS ₂	Metallic	First-principles calculation	[4]
Ni ₃ S ₂	Metallic	First-principles calculation	[4]
Ni ₃ S ₄	Metallic	First-principles calculation	[4]
Zn-doped NiS	2.25 - 2.54	UV-Vis Spectroscopy	[5]

Synthesis of Nickel(II) Sulfide: A Historical Perspective and Modern Protocols

The methods for synthesizing nickel sulfide have evolved from simple precipitation reactions to sophisticated techniques for controlling morphology and crystallinity at the nanoscale.

Early Synthesis Methods

The earliest and most straightforward synthesis of NiS involves the precipitation from an aqueous solution containing Ni²⁺ ions and a sulfide source, typically hydrogen sulfide (H₂S).^[1] This reaction, represented by the equation $\text{Ni}^{2+} + \text{H}_2\text{S} \rightarrow \text{NiS} + 2\text{H}^+$, has been a cornerstone of qualitative inorganic analysis for many years.^[1] Other early methods included high-temperature reactions between the elemental constituents and solid-state metathesis reactions, for instance, between NiCl₂ and Na₂S.^[1]

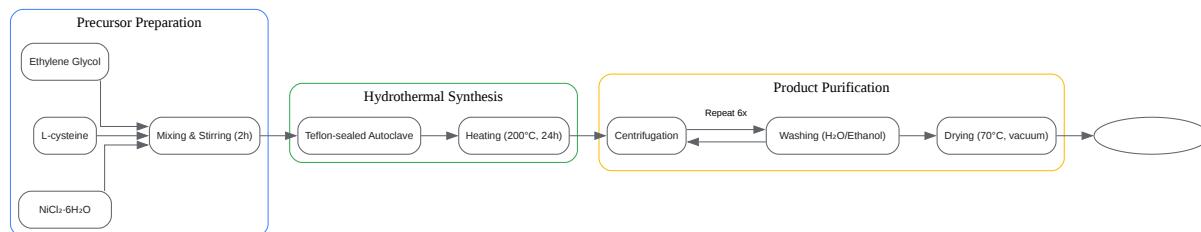
Modern Synthetic Protocols

The advent of nanotechnology has led to the development of numerous methods for the synthesis of nickel sulfide with controlled size, shape, and phase. These advanced techniques are crucial for tailoring the material's properties for specific applications.

This protocol describes a common method for producing NiS nanospheres, which have applications in energy storage.[7]

Experimental Protocol:

- Precursor Solution Preparation: Dissolve 475.38 mg (2 mmol) of Nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) and 244.85 mg (2 mmol) of L-cysteine in 35 ml of ethylene glycol.
- Stirring: Stir the mixture using a magnetic stirrer for a minimum of 2 hours to ensure homogeneity.
- Hydrothermal Reaction: Transfer the resulting mixture into a Teflon-sealed autoclave.
- Heating: Heat the autoclave at 200°C for 24 hours.
- Product Recovery: After the reaction, allow the autoclave to cool to room temperature. Collect the black precipitate by centrifugation at 10,000 rpm for 10 minutes.
- Washing: Wash the product alternately with deionized water and ethanol. Repeat the washing and centrifugation cycle six times to remove any unreacted precursors and byproducts.
- Drying: Dry the final product at 70°C in a vacuum oven for 12 hours.



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Hydrothermal synthesis workflow for NiS nanospheres.

This method can be adapted to produce nickel disulfide microspheres, which are of interest for supercapacitor applications.

Experimental Protocol:

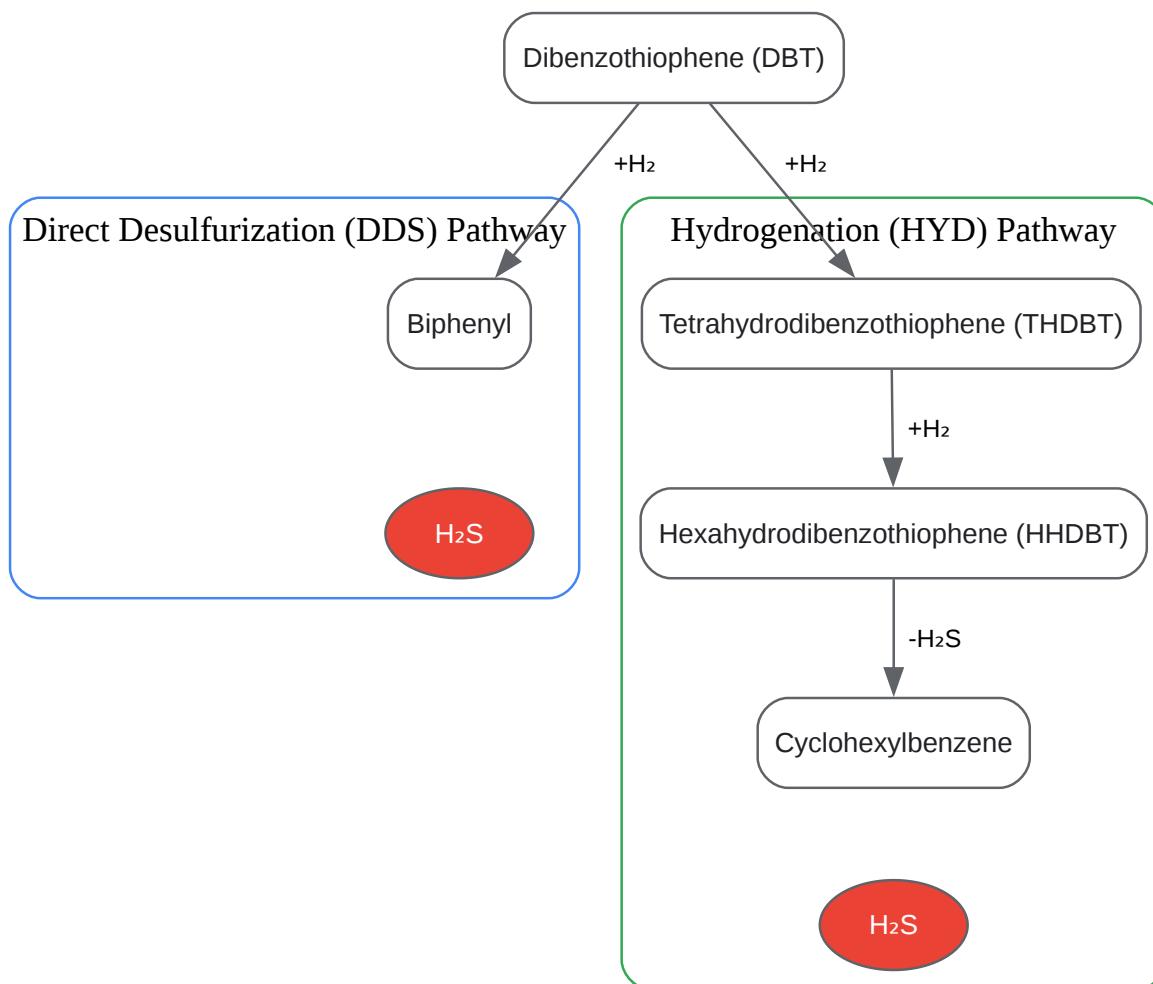
- Precursor Solution: Prepare a solution of a nickel salt (e.g., nickel nitrate) and a sulfur source (e.g., elemental sulfur or thiourea) in a suitable solvent (e.g., graphene sheets in a solvent for composite materials).
- Solvothermal Reaction: Transfer the solution to a Teflon-lined stainless-steel autoclave.
- Heating: Heat the autoclave to a specific temperature (e.g., 180°C) for a designated period (e.g., 12 hours).
- Cooling and Collection: Allow the autoclave to cool naturally. Collect the product by filtration or centrifugation.
- Washing: Wash the collected solid with deionized water and ethanol to remove impurities.
- Drying: Dry the final product in a vacuum oven at a moderate temperature (e.g., 60°C).

Key Applications of Nickel(II) Sulfide

The unique properties of nickel sulfide have led to its investigation and application in several technologically important areas.

Catalysis: Hydrodesulfurization (HDS)

One of the most significant industrial applications of nickel sulfide is in catalysis, particularly for the hydrodesulfurization (HDS) of petroleum feedstocks. Nickel, often in combination with molybdenum (as Ni-Mo-S phase), serves as a highly effective catalyst for removing sulfur-containing compounds from fuels.^[8] The mechanism of HDS on Ni-Mo-S catalysts generally proceeds through two main pathways: direct desulfurization (DDS) and hydrogenation (HYD).^[9]



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Simplified reaction pathways for the hydrodesulfurization of dibenzothiophene.

Energy Storage and Conversion

Nickel sulfide has emerged as a promising material for energy storage and conversion devices, including lithium-ion batteries and supercapacitors, as well as for electrocatalytic hydrogen evolution.

NiS nanostructures have been investigated as anode materials for lithium-ion batteries due to their high theoretical capacity.^[7] The nanostructuring of NiS helps to accommodate the volume changes during the charge-discharge cycles, thereby improving the cycling stability and rate capability.

The high theoretical specific capacitance of nickel sulfide makes it an attractive electrode material for supercapacitors.^[1] The performance of NiS-based supercapacitors is highly dependent on the morphology and crystal structure of the material.

Nickel sulfides are being explored as cost-effective electrocatalysts for the hydrogen evolution reaction (HER), a key process in water splitting for hydrogen production.^[3] The catalytic activity of different nickel sulfide phases varies, and their performance is often evaluated by parameters such as the Tafel slope.

Table 3: Tafel Slopes for HER on Various Nickel Sulfide Electrocatalysts

Electrocatalyst	Tafel Slope (mV dec ⁻¹)	Reference
NiS _x /SUS	100	[3]
Ni-S Alloy (S2)	81.6	[10]
NiFeS-1/NF	53	[11]
o-Ni ₉ S ₈	115.9	[12]
h-NiS	109.7	[12]

Conclusion

The research on **Nickel(II) sulfide** has progressed from its foundational role in analytical chemistry to the forefront of materials science and catalysis. The ability to synthesize a wide array of stoichiometries and nanostructures has unlocked its potential in diverse applications, from clean energy technologies to advanced electronics. The continued exploration of structure-property relationships and the development of novel synthetic strategies will undoubtedly lead to further advancements in the utilization of this remarkable class of materials.

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References

- 1. Hydrothermal Synthesis of β -NiS Nanoparticles and Their Applications in High-Performance Hybrid Supercapacitors | MDPI [mdpi.com]
- 2. Nickel sulfide - Wikipedia [en.wikipedia.org]
- 3. mdpi.com [mdpi.com]
- 4. repository.gatech.edu [repository.gatech.edu]
- 5. Engineering the optical properties of nickel sulphide thin films by zinc integration for photovoltaic applications - RSC Advances (RSC Publishing) DOI:10.1039/D3RA04011A [pubs.rsc.org]
- 6. irphouse.com [irphouse.com]
- 7. Frontiers | Hydrothermal Preparation and High Electrochemical Performance of NiS Nanospheres as Anode for Lithium-Ion Batteries [frontiersin.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. pubs.acs.org [pubs.acs.org]
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